

GHS hazard classification of Diisopropyl oxalate

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Compound of Interest

Compound Name: Diisopropyl oxalate

Cat. No.: B1595506

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An In-depth Technical Guide on the GHS Hazard Classification of Diisopropyl Oxalate

This guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **Diisopropyl oxalate**. It is intended for researchers, scientists, and professionals in drug development who handle this chemical. This document outlines the specific hazard classes, associated signal words, pictograms, and precautionary statements, supported by available physical, chemical, and toxicological data.

GHS Hazard Classification

Diisopropyl oxalate is classified into multiple hazard categories under the GHS framework. The primary hazards are related to its flammability, skin and eye irritation, and potential for respiratory irritation.

Table 1: GHS Hazard Classification for **Diisopropyl Oxalate**

Hazard Class	Category
Flammable Liquids	4
Skin Irritation	2
Serious Eye Irritation	2A
Specific Target Organ Toxicity — Single Exposure (Respiratory Irritation)	3

GHS Label Elements

The GHS label for **Diisopropyl oxalate** includes a signal word, hazard pictograms, and specific hazard and precautionary statements.


- Signal Word: Warning^[1]^[2]
- Pictogram:
 -  alt text
- Hazard Statements (H-phrases):
 - H227: Combustible liquid.^[1]^[2]
 - H315: Causes skin irritation.^[1]^[2]
 - H319: Causes serious eye irritation.^[1]^[2]
 - H335: May cause respiratory irritation.^[1]^[2]
- Precautionary Statements (P-phrases):

Table 2: Precautionary Statements for **Diisopropyl Oxalate**

Type	Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]	
P264	Wash hands thoroughly after handling.[1]	
P271	Use only outdoors or in a well-ventilated area.[1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[1]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P319	Get medical help if you feel unwell.[1]	
P321	Specific treatment (see supplemental first aid instruction on this label).[1]	

P332 + P317	If skin irritation occurs: Get medical help. [1]	
P362 + P364	Take off contaminated clothing and wash it before reuse. [1]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [1]
P405	Store locked up. [1]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [1]

Physicochemical and Toxicological Data

A summary of the key physicochemical properties of **Diisopropyl oxalate** is provided below. Detailed toxicological data from experimental studies are limited.

Table 3: Physicochemical Properties of **Diisopropyl Oxalate**

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₄ [2] [3] [4]
Molecular Weight	174.19 g/mol [2]
CAS Number	615-81-6 [2] [3] [4]
Appearance	Colorless to pale yellow clear liquid [5]
Melting Point	-30 °C [3]
Boiling Point	191.0 °C at 760 mmHg [5]
Flash Point	75.3 °C (167.0 °F) - closed cup [3] [5]
Density	1.002 g/cm ³ [3]
Vapor Pressure	0.339 mmHg at 25 °C [3]
Water Solubility	5128 mg/L at 25 °C (estimated) [5]
Log P (o/w)	1.412 (estimated) [5]

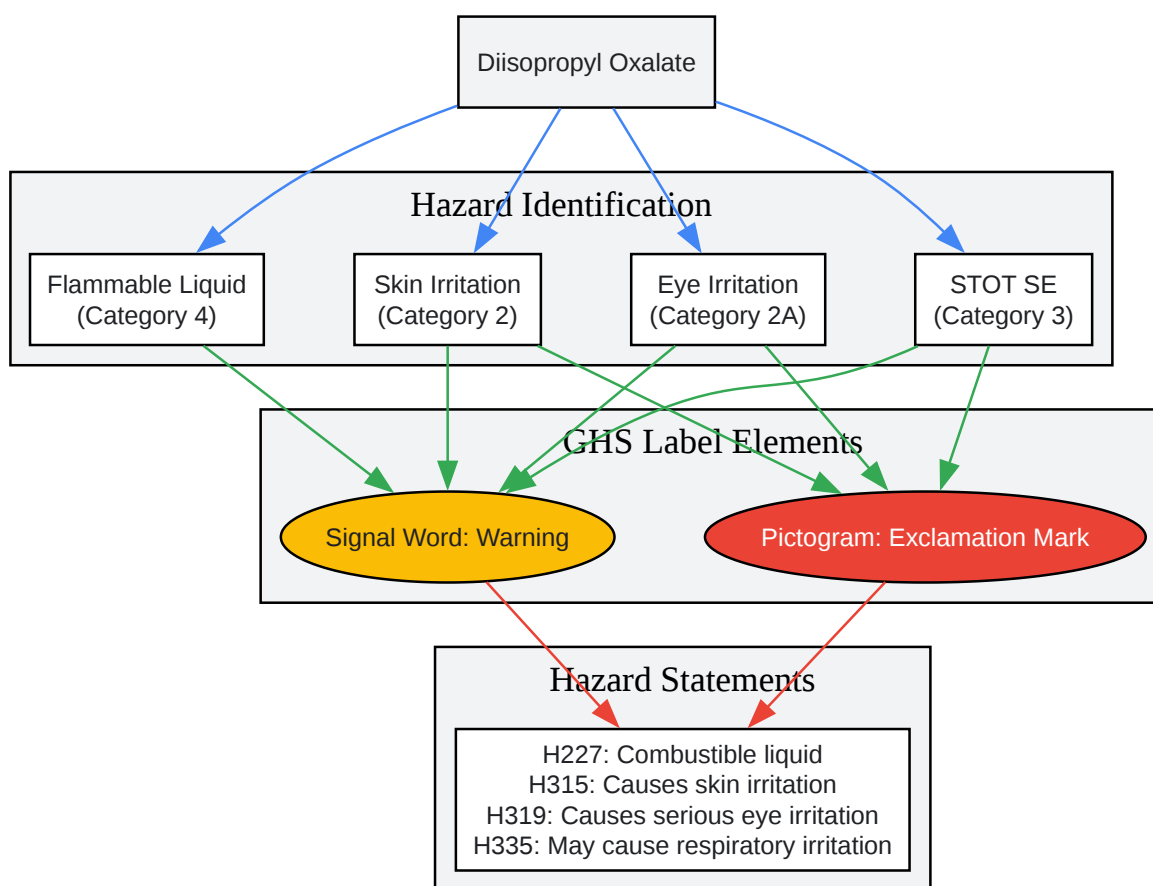
Toxicological Data: There is a lack of comprehensive, publicly available quantitative toxicological data for **Diisopropyl oxalate**. Safety data sheets indicate that no data is available for toxicity to fish, daphnia and other aquatic invertebrates, algae, or microorganisms.[\[1\]](#) The toxicological properties have not been thoroughly investigated.[\[6\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of the GHS hazard classifications for **Diisopropyl oxalate** are not available in the public domain through the conducted searches. The classifications are typically derived from data submitted to regulatory bodies like the European Chemicals Agency (ECHA) by chemical manufacturers and importers. These studies would likely follow standardized OECD guidelines for testing chemical hazards.

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of **Diisopropyl oxalate** based on its identified hazards.



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Caption: GHS hazard classification workflow for **Diisopropyl oxalate**.

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